

Prudent Disposal Procedures for Bay-R 1005

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bay-R 1005**

Cat. No.: **B1230092**

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Bay-R 1005** containing detailed hazard and disposal information could not be located. The following procedures are based on general best practices for the handling and disposal of research chemicals with unknown toxicological and environmental properties. It is imperative to treat **Bay-R 1005** as a potentially hazardous substance. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and regulations.

This guide provides essential safety and logistical information for the proper disposal of **Bay-R 1005**, a synthetic glycolipid analogue.[\[1\]](#)[\[2\]](#)[\[3\]](#) The procedures outlined are intended for researchers, scientists, and drug development professionals to manage this compound responsibly, minimizing risks and ensuring regulatory compliance.

Precautionary Chemical Profile

Since a comprehensive hazard profile for **Bay-R 1005** is not publicly available, the compound should be handled with the utmost care. The following table summarizes the available information.

Property	Value
Chemical Name	Bay-R 1005
Chemical Class	Synthetic Glycolipid Analogue
Known Function	Immunoenhancing agent, modulates antibody synthesis
CAS Number	294664-93-0 or 113467-48-4
Molecular Formula	C44H87N3O8
Molecular Weight	786.18 g/mol
Appearance	Not specified (assume solid powder)
Solubility	Soluble in DMSO
Storage	Recommended at -20°C for powder
Hazard Profile	Unknown. Treat as hazardous.

Immediate Safety and Handling Precautions

Given the lack of specific hazard data, a conservative approach to handling is required.

Adherence to standard laboratory safety protocols is essential.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (e.g., nitrile).
- Ventilation: Handle **Bay-R 1005** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.
- Avoid Contact: Prevent contact with skin, eyes, and clothing. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Ingestion and Inhalation: Avoid ingestion and inhalation of the powder. Do not eat, drink, or smoke in areas where the compound is handled.

Step-by-Step Disposal Procedure

The disposal of **Bay-R 1005** must comply with all federal, state, and local regulations for hazardous waste.

1. Waste Identification and Classification:

- Treat all unused or expired **Bay-R 1005**, as well as any materials contaminated with it, as hazardous chemical waste.

2. Waste Segregation and Containerization:

• Solid Waste:

- Collect pure, unused, or expired **Bay-R 1005** solid in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Do not mix with other chemical waste unless compatibility has been confirmed.

• Liquid Waste (Solutions):

- If **Bay-R 1005** has been dissolved in a solvent (e.g., DMSO), the resulting solution must be disposed of as liquid hazardous waste.
- The waste container must be chemically compatible with the solvent used.
- Never dispose of solutions containing **Bay-R 1005** down the drain.^[4]

• Contaminated Materials:

- Place all disposable materials that have come into contact with **Bay-R 1005** (e.g., gloves, pipette tips, weighing paper, absorbent pads) into a separate, sealed, and labeled container for solid chemical waste.

3. Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**Bay-R 1005**," and any other constituents (e.g., solvent name and concentration).
- Include the date when waste was first added to the container (accumulation start date).

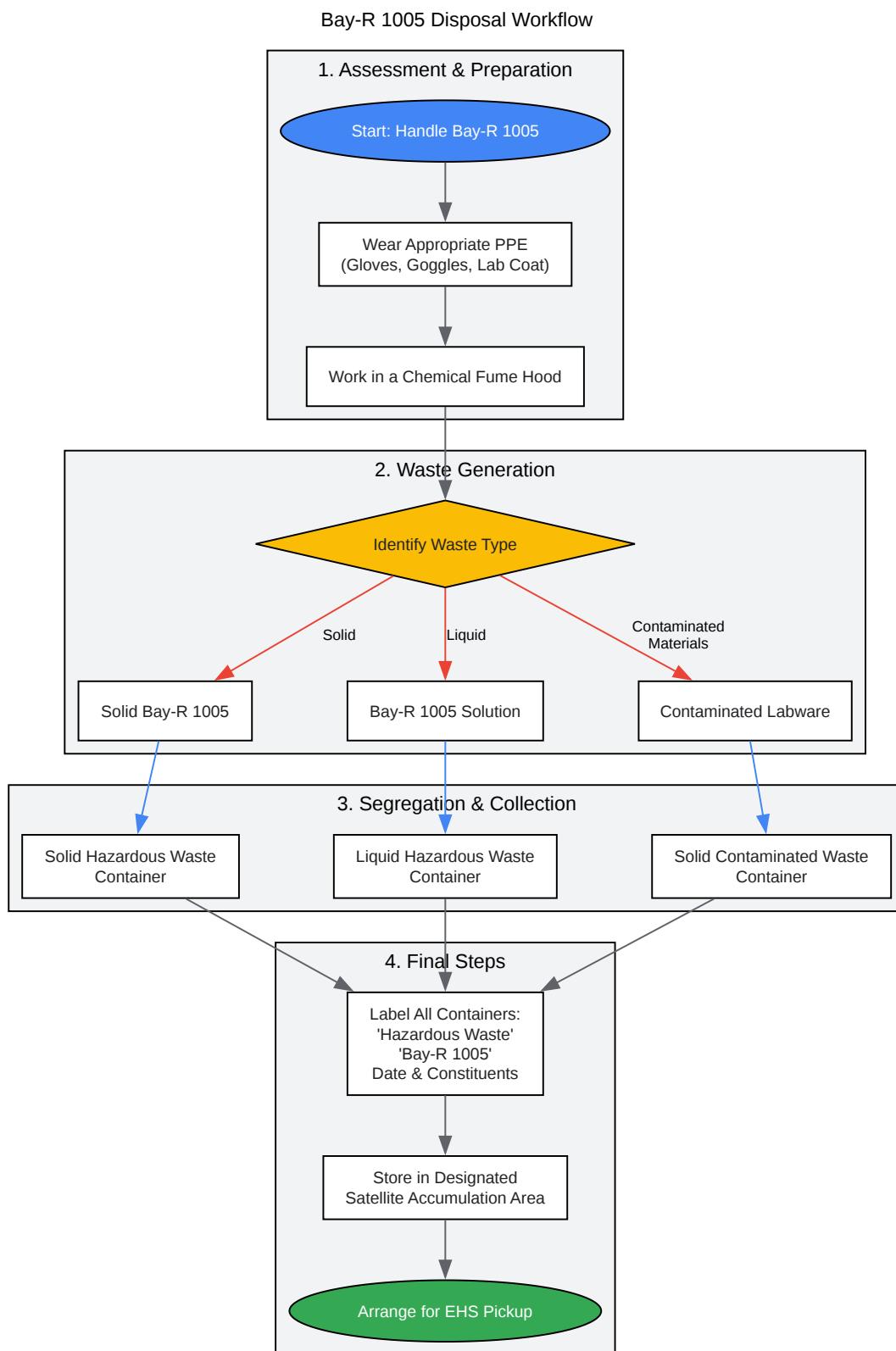
4. Storage:

- Store hazardous waste containers in a designated and secure satellite accumulation area (SAA) at or near the point of generation.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Keep waste containers tightly sealed, except when adding waste.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.

Disposal Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Bay-R 1005**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BAY-R 1005 | CAS#:294664-93-0 | Chemsoc [chemsrc.com]
- 2. BAY-R 1005 | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Prudent Disposal Procedures for Bay-R 1005]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230092#bay-r-1005-proper-disposal-procedures\]](https://www.benchchem.com/product/b1230092#bay-r-1005-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com